

Technical Guide: Polymorphic Forms of Magnesium (E)-but-2-enedioate

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Compound of Interest

Compound Name: Magnesium,(e)-but-2-enedioate

Cat. No.: B14872834

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Executive Summary

Magnesium (E)-but-2-enedioate (Magnesium Fumarate) is a critical magnesium salt used in pharmaceutical and nutraceutical applications for its high bioavailability and organic counter-ion benefits. Unlike simple inorganic salts (e.g., Mg Oxide), the fumarate moiety facilitates active transport and buffering.^[1]

In the solid state, this compound exhibits pseudopolymorphism, primarily dictated by its hydration state.^[1] The dominant commercial form is the Tetrahydrate ($\text{MgC}_4\text{H}_2\text{O}_4 \cdot 4\text{H}_2\text{O}$), which can transition to an Anhydrous form upon thermal stress.^[1] Understanding these transitions is vital for controlling drug product stability, tableting mechanics, and dissolution rates.^[1]

Chemical Identity & Solid-State Landscape

Nomenclature & Stoichiometry

- IUPAC Name: Magnesium (E)-but-2-enedioate^{[2][3]}
- Common Name: Magnesium Fumarate^{[1][2][3][4][5][6]}

- CAS Number: 6880-23-5 (General), 7704-71-4 (Anhydrous/General)[1]
- Molecular Formula:
 - Tetrahydrate: $C_4H_2MgO_4$ [1][2][3][5][6] · 4H₂O (MW: ~210.4 g/mol)
 - Anhydrous: $C_4H_2MgO_4$ (MW: 138.4 g/mol)

The Polymorphic System

While distinct conformational polymorphs (packing arrangements of the same molecule) are possible, the primary solid-state variation in magnesium fumarate is solvatomorphism (hydration).

Form Designation	Hydration State	Stability Profile	Magnesium Content
Form I (Commercial)	Tetrahydrate	Thermodynamically stable at ambient RH (40-80%). Crystalline lattice incorporates 4 moles of water per mole of salt.	~11.5%
Form II	Anhydrous	Metastable; hygroscopic.[1] Generated by thermal dehydration (>120°C). [1] Reverts to Form I upon moisture exposure.[1]	~17.5%
Transient Forms	Di/Monohydrate	Intermediate phases observed during controlled TGA desolvation.[1]	Variable

Characterization of Forms

Thermal Analysis (TGA/DSC)

Thermal behavior is the definitive method for distinguishing forms. The dehydration of the tetrahydrate occurs in distinct steps, often overlapping depending on heating rates.

- Phase 1 (60°C – 100°C): Loss of surface moisture (non-lattice water).
- Phase 2 (100°C – 150°C): Dehydration event. The crystal lattice collapses or rearranges as the 4 coordinate water molecules are expelled.
 - DSC Signal: Strong endothermic peak centered ~130°C.[1]
 - TGA Mass Loss: Theoretical loss of ~34.2% mass (4 H₂O).
- Phase 3 (>350°C): Decomposition of the organic fumarate moiety to Magnesium Oxide (MgO) and carbon residues.

X-Ray Powder Diffraction (PXRD)

- Tetrahydrate: Exhibits a highly crystalline pattern with sharp Bragg reflections, indicative of a well-ordered lattice where water molecules bridge Mg²⁺ centers, likely in an octahedral coordination geometry.[1]
- Anhydrous: Often shows a shift in peak positions (lattice contraction) or a broadening of peaks (loss of crystallinity/amorphization) if the dehydration causes lattice collapse.

Experimental Protocols

Protocol A: Synthesis of Magnesium Fumarate

Tetrahydrate

Objective: To synthesize high-purity crystalline Magnesium Fumarate Tetrahydrate for standard reference.

Reagents:

- Magnesium Carbonate (MgCO₃) - High Purity[1]
- Fumaric Acid ((E)-but-2-enedioic acid)[2][3]

- Deionized Water (Type II)

Workflow:

- Slurry Preparation: Suspend 87g of MgCO_3 in 500mL of distilled water in a 1L reactor vessel.
- Acid Addition: Slowly add 120g of Fumaric Acid to the suspension under constant stirring (300 RPM). Note: CO_2 evolution will occur; ensure adequate venting.[\[1\]](#)
- Reaction: Heat the mixture to 80°C and maintain for 3 hours. The solution should become clear as the salt forms.
- Crystallization:
 - Filter the hot solution to remove unreacted particulates.
 - Cool the filtrate slowly to 1-5°C over 4 hours.
 - Allow crystallization to proceed overnight at 4°C.
- Isolation: Filter the white crystalline precipitate.
- Drying: Dry in a convection oven at 60°C for 4 hours. Critical: Do not exceed 100°C to prevent dehydration to the anhydrous form.

Protocol B: Generation of Anhydrous Form II

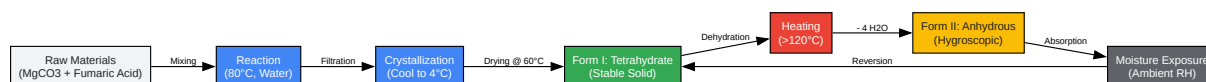
Objective: To generate the anhydrous form for solubility/stability comparison.

- Preparation: Place 10g of Tetrahydrate (from Protocol A) in a ceramic crucible.
- Thermal Treatment: Heat in a muffle furnace at 150°C for 2 hours.
- Validation: Weigh the sample. Target mass is ~6.6g (confirming ~34% mass loss).
- Storage: Immediately transfer to a desiccator containing P_2O_5 or silica gel. Warning: This form is hygroscopic and will revert to the hydrate if exposed to air.

Visualizations

Synthesis and Phase Transition Workflow

The following diagram illustrates the synthesis pathway and the reversible relationship between the hydrated and anhydrous forms.

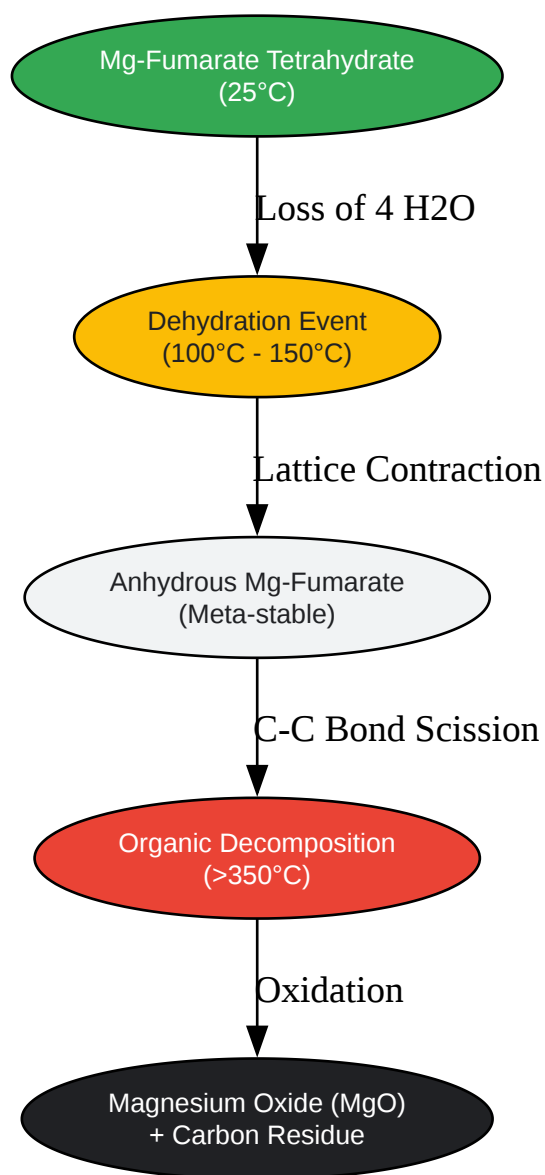


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Caption: Cycle of synthesis, dehydration, and rehydration for Magnesium Fumarate polymorphs.

Thermal Decomposition Pathway

This logic map details the structural changes occurring during thermal analysis (TGA).



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Caption: Thermal degradation pathway from hydrated salt to inorganic oxide.

Pharmaceutical Implications

Feature	Tetrahydrate (Form I)	Anhydrous (Form II)	Impact on Drug Development
Solubility	Moderate (Water)	Higher (Initial)	Anhydrous forms often dissolve faster due to higher free energy, but rapidly convert to hydrate in aqueous media.
Tableting	Good compressibility	Brittle	Hydrate water can act as a plasticizer, improving tablet cohesion. ^[1] Anhydrous forms may be prone to capping. ^[1]
Stability	High	Low	Form I is the preferred API state. Form II requires hermetic sealing to prevent moisture uptake and caking.

References

- Preparation method of magnesium fumarate. Patent CN112457184A.^[1] Google Patents.^[1] Available at:
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- Thermal decomposition of magnesium acetate tetrahydrate (Analogous Mechanism).Journal of Physics: Conference Series. Available at: [\[Link\]](#)

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